

Essential Safety and Disposal Procedures for Nelivaptan

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Compound of Interest

Compound Name: *Nelivaptan*

Cat. No.: *B1678018*

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This document provides critical guidance on the proper handling and disposal of **Nelivaptan**, a selective vasopressin V1b receptor antagonist. Adherence to these procedures is essential to ensure laboratory safety, minimize environmental impact, and maintain regulatory compliance. **Nelivaptan** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects, necessitating careful management of all waste streams.^[1]

Chemical and Physical Properties

A summary of key quantitative data for **Nelivaptan** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C ₃₀ H ₃₂ ClN ₃ O ₈ S	PubChem[2]
Molecular Weight	630.1 g/mol	PubChem[2]
GHS Classification	Acute toxicity, Oral (Category 4); Acute aquatic toxicity (Category 1); Chronic aquatic toxicity (Category 1)	DC Chemicals[1]
Hazard Statements	H302: Harmful if swallowed; H410: Very toxic to aquatic life with long lasting effects	DC Chemicals[1]
Precautionary Statements	P264, P270, P273, P301 + P312, P330, P391, P501	DC Chemicals
Storage Conditions	Powder: -20°C for up to 3 years. In solvent: -80°C for up to 1 year.	TargetMol

Experimental Protocols: Disposal Procedures

The primary directive for the disposal of **Nelivaptan** is to "Dispose of contents/container to an approved waste disposal plant" (P501). The following step-by-step protocol is designed to meet this requirement while ensuring the safety of laboratory personnel.

Step 1: Personal Protective Equipment (PPE)

Before handling **Nelivaptan**, ensure appropriate PPE is worn, including:

- Safety glasses or goggles
- Chemical-resistant gloves
- Laboratory coat

Step 2: Waste Segregation

All materials contaminated with **Nelivaptan** must be segregated as hazardous chemical waste. This includes:

- Unused or expired solid **Nelivaptan**
- Solutions containing **Nelivaptan**
- Empty original containers
- Contaminated labware (e.g., vials, pipette tips, weighing boats)
- Contaminated cleaning materials (e.g., absorbent pads, wipes)

Step 3: Preparing for Disposal

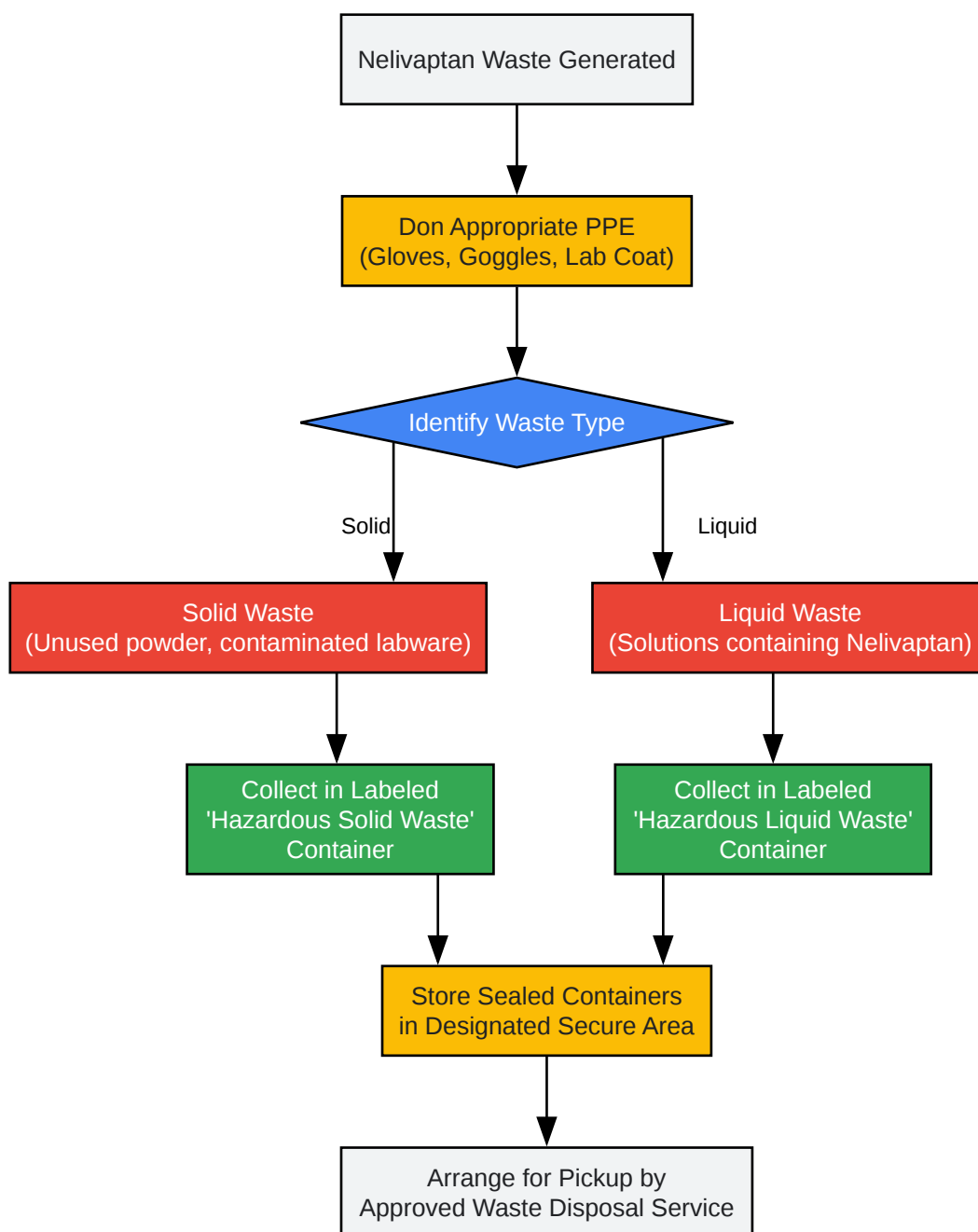
- Solid Waste:
 - Collect all solid waste, including contaminated consumables, in a designated, clearly labeled, and sealable hazardous waste container.
 - The container should be labeled "Hazardous Waste" and include the chemical name "**Nelivaptan**."
- Liquid Waste:
 - Collect all aqueous and solvent-based solutions containing **Nelivaptan** in a dedicated, leak-proof, and clearly labeled hazardous waste container.
 - Do not mix with incompatible waste streams. **Nelivaptan** is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.
 - The container must be labeled "Hazardous Waste" and list "**Nelivaptan**" and the solvent system used.
- Empty Containers:
 - Original containers of **Nelivaptan**, even if empty, should be treated as hazardous waste and placed in the designated solid waste container. Do not rinse and reuse.

Step 4: Final Disposal

- Store the sealed and labeled hazardous waste containers in a designated and secure area within the laboratory, away from general waste.
- Arrange for the collection of the hazardous waste by a licensed and approved chemical waste disposal contractor, in accordance with institutional and local regulations.

Logical Workflow for Nelivaptan Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Nelivaptan** waste.



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Caption: Workflow for the safe disposal of **Nelivaptan** waste.

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References

- 1. Nelivaptan|439687-69-1|MSDS [dcchemicals.com]
- 2. Nelivaptan | C30H32ClN3O8S | CID 9895468 - PubChem [pubchem.ncbi.nlm.nih.gov]
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